

Technical Guide on the Safety and Handling of Diglyme-d14

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Compound of Interest

Compound Name: Diglyme-d14

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This document provides a comprehensive overview of the safety and handling precautions for **Diglyme-d14** (Bis(2-methoxyethyl-d7) ether). Given that detailed toxicological data for the deuterated form is limited, this guide assumes its properties are analogous to its non-deuterated counterpart, Diglyme (CAS 111-96-6). This approach ensures a conservative and robust safety framework.

Introduction and Chemical Identity

Diglyme-d14 is the deuterated analog of Diethylene glycol dimethyl ether (Diglyme). It is a high-boiling point aprotic solvent commonly used as a reaction medium for chemical syntheses, such as Grignard reactions, and as a solvent for NMR spectroscopy.^{[1][2]} Its deuteration makes it particularly useful in NMR studies where proton signals from the solvent would be undesirable.^[2] While the substitution of hydrogen with deuterium can alter metabolic pathways and reaction kinetics, the fundamental chemical hazards are considered equivalent to the non-deuterated form.^[3]

Synonyms: Bis(2-methoxyethyl)ether-d14, Diethylene glycol dimethyl ether-d14, (CD₃ OCD₂ CD₂)₂O^[2]

Hazard Identification and Classification

Diglyme-d14 is classified as a hazardous substance. The primary concerns are its flammability and its status as a reproductive toxin.

- **Flammability:** Flammable liquid and vapor.[2] Vapors are heavier than air and may travel to an ignition source.[4] Forms explosive mixtures with air at elevated temperatures.[4]
- **Reproductive Toxicity:** May damage fertility or the unborn child.[2][5] This is a significant long-term health hazard.
- **Peroxide Formation:** Like many ethers, **Diglyme-d14** can form explosive peroxides upon exposure to air, heat, or light, especially during storage or distillation.[6][7]
- **Acute Toxicity:** Not highly toxic with a single exposure, but can be irritating to the skin and eyes.[5] It can be absorbed through the skin.[5]

Physical and Chemical Properties

The physical and chemical properties of **Diglyme-d14** are summarized below, with data for the non-deuterated form provided for comparison where specific data for the deuterated analog is unavailable.

Property	Diglyme-d14	Diglyme (Non-deuterated)	Reference
CAS Number	38086-00-9	111-96-6	[2]
Molecular Formula	C6D14O3	C6H14O3	[8]
Molecular Weight	148.26 g/mol	134.17 g/mol	[8][9]
Appearance	Colorless liquid	Colorless liquid with a mild, pleasant odor	[9]
Boiling Point	162 °C	162 °C	[10]
Melting Point	-68 °C	-68 °C	[10]
Flash Point	Not available	51-70 °C (Closed Cup)	[2][3]
Density	0.95 g/mL (at 20°C)	0.937 g/mL (at 20°C)	[3][10]
Solubility in Water	Miscible	Miscible	[11]
Vapor Density (Air=1)	Not available	4.6	[3]

Toxicological Data

Toxicological data is primarily available for the non-deuterated form, Diglyme. It is presumed that **Diglyme-d14** exhibits similar toxicological properties.

Metric	Value	Species	Route	Reference
LD50	4760 - 5400 mg/kg	Rabbit, Rat	Oral	[4][10]
Health Hazard	May damage fertility or the unborn child.	Human (presumed)	Dermal, Inhalation, Oral	[2][5]

Experimental Protocol: Preparation of an NMR Sample

This protocol outlines the procedure for safely preparing a sample for NMR analysis using **Diglyme-d14**, incorporating best practices for handling air- and moisture-sensitive solvents.

Objective: To dissolve an air-sensitive compound in **Diglyme-d14** and transfer it to an NMR tube under an inert atmosphere.

Materials:

- **Diglyme-d14**, stored in a Sure/Seal™ bottle or equivalent
- Air-sensitive compound
- NMR tube and cap (PTFE recommended)
- Glassware (small vials, pipettes), oven-dried at 150°C for at least 4 hours
- Syringes and needles, oven-dried
- Inert gas source (Nitrogen or Argon) with a manifold (Schlenk line)
- Glovebox or glove bag (optional, but recommended)

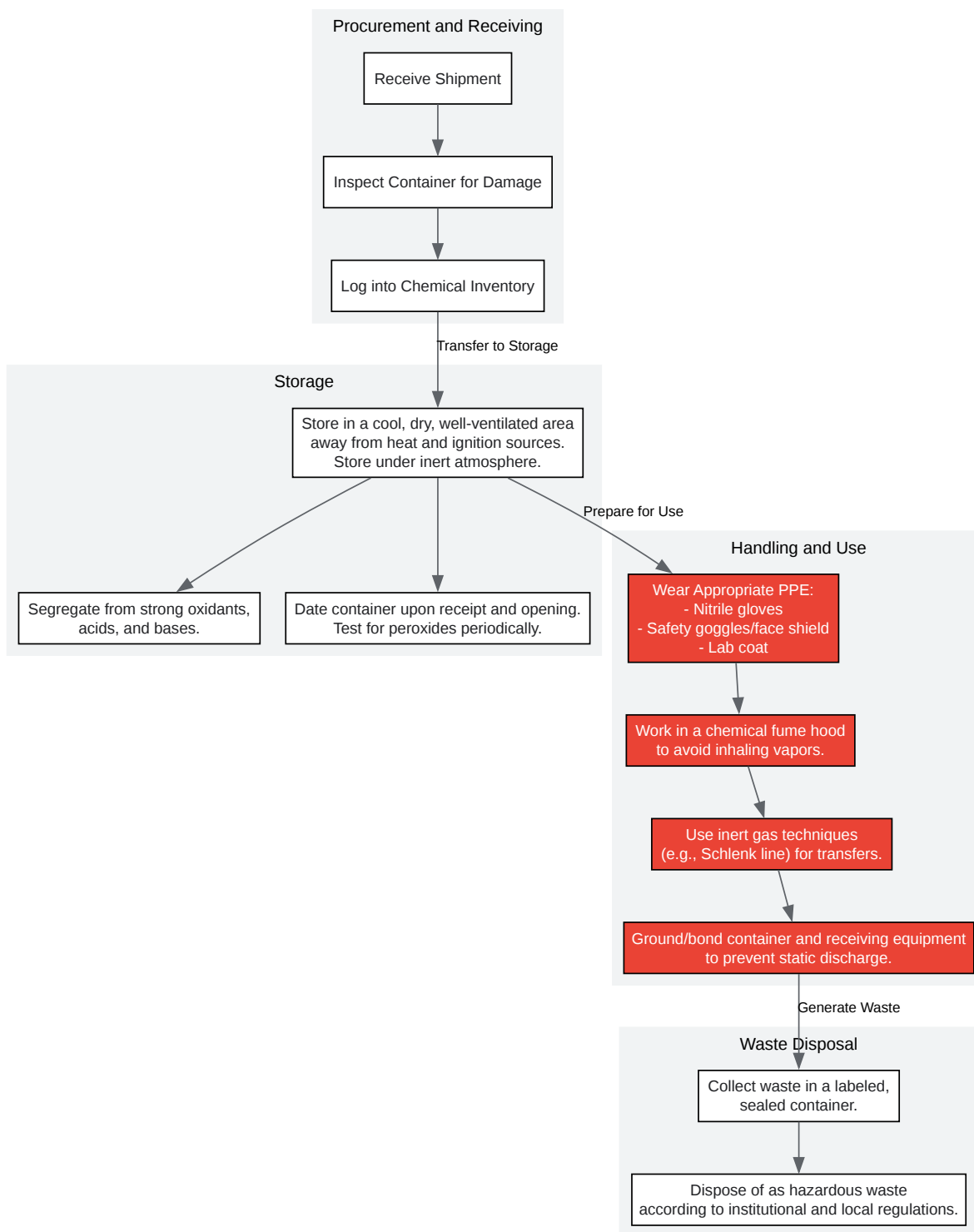
Procedure:

- **Glassware Preparation:** Ensure all glassware, including the NMR tube, syringes, and needles, are scrupulously dry by heating them in an oven and allowing them to cool under a stream of inert gas or in a desiccator.[8]
- **Inert Atmosphere:** Conduct all manipulations under a positive pressure of dry inert gas (Nitrogen or Argon). A Schlenk line or a glovebox is ideal.[9]
- **Compound Preparation:** In a dry, inert-atmosphere-flushed vial, weigh the desired amount of the air-sensitive compound.
- **Solvent Transfer:**

- Using a dry, nitrogen-flushed syringe with a long needle, pierce the septum of the **Diglyme-d14** Sure/Seal™ bottle.[4]
- Draw the required volume of **Diglyme-d14** into the syringe.
- To prevent contamination of the bulk solvent, it is good practice to first withdraw a small amount of inert gas into the syringe before drawing the liquid.
- Sample Dissolution:
 - Carefully inject the **Diglyme-d14** from the syringe into the vial containing the air-sensitive compound.
 - Gently agitate the vial to ensure the compound is fully dissolved. A vortex mixer can be used.[8]
- Transfer to NMR Tube:
 - Using another clean, dry syringe, draw the solution from the vial.
 - Transfer the solution into the oven-dried NMR tube, which should be kept under a positive flow of inert gas.
 - Cap the NMR tube securely. For air-sensitive samples, specialized NMR tubes with J. Young valves or threaded caps with septa are recommended.[9]
- Cleaning: Immediately after use, rinse the syringes and needles with a suitable dry, non-deuterated solvent (like anhydrous acetone) to prevent the reagent from reacting with atmospheric moisture and seizing the syringe.[4]

Safe Handling and Storage Workflow

The following diagram illustrates the key stages and precautions for the safe handling and storage of **Diglyme-d14**.



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Caption: Workflow for the safe handling of **Diglyme-d14**.

Personal Protective Equipment (PPE) and Emergency Procedures

A summary of recommended PPE and first aid measures is provided below.

Category	Recommendation	Reference
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.[4] Use explosion-proof electrical and lighting equipment.[6]	
Eye/Face Protection	Wear chemical safety goggles or a face shield.[12]	
Skin Protection	Wear protective gloves (e.g., nitrile) and a lab coat.[12] Change gloves immediately if they become contaminated.	
Respiratory Protection	If working outside of a fume hood or if vapor concentrations are high, use a respirator with an organic vapor cartridge.[2]	
In Case of Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.[3] Seek medical attention if irritation develops.[12]	
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. [3] Seek immediate medical attention.	
In Case of Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[12]	
In Case of Ingestion	Do NOT induce vomiting. Call a physician or poison control	

	center immediately.[6]
Fire Fighting	Use dry chemical, foam, or carbon dioxide. Water spray can be used to cool containers.[2] Firefighters should wear self-contained breathing apparatus.[4]
Accidental Release	Remove all ignition sources.[2] Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, sealed container for disposal.[12] Ensure adequate ventilation.[12]

Disposal Considerations

All waste containing **Diglyme-d14** must be treated as hazardous waste.[7]

- Collect waste in clearly labeled, tightly sealed containers.
- Do not mix with incompatible waste streams.
- Dispose of the waste in accordance with all local, state, and federal regulations. This typically involves collection by a certified hazardous waste disposal company.[7]

Conclusion

Diglyme-d14 is a valuable solvent for specialized research applications. However, its flammability, potential for peroxide formation, and significant reproductive toxicity necessitate careful and informed handling. By adhering to the guidelines outlined in this document, including the use of appropriate engineering controls, personal protective equipment, and proper disposal methods, researchers can minimize the risks associated with its use. Always consult the most recent Safety Data Sheet (SDS) from the supplier before working with this chemical.

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